

acetamidoxime solubility issues methanol solvent

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Compound Focus: Acetamidoxime

CAS No.: 22059-22-9

Cat. No.: S627693

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Experimental Protocol & Synthesis

For complete experimental context, here is a general synthesis procedure for **acetamidoxime**, adapted from a published method [1]. This can help in understanding the properties and handling of the reagent.

Synthesis of Acetamidoxime from Acetonitrile [1]

- **Reaction Setup:** To a solution of hydroxylamine hydrochloride (35 g, 0.5 mol) in ethanol (200 ml), add a few drops of phenolphthalein as an indicator.
- **Basification:** Slowly add a sodium ethanol solution (324 ml, 21% v/v) over one hour to neutralize the hydrochloride. The mixture is stirred for an additional 3 hours after addition.
- **Nucleophilic Addition:** Add acetonitrile (13.8 g) to the reaction mixture.
- **Reaction and Heating:** Stir the reaction at room temperature for 2 hours, then heat at 40°C for 48 hours to facilitate the conversion of the nitrile to the amidoxime.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- **Purification:** Dissolve the crude product in methanol (1 liter) and adsorb it onto silica gel. Purify by silica column chromatography using a gradient of 9:1 dichloromethane/methanol as the eluent.
- **Isolation:** The target product, **acetamidoxime**, is obtained as a solid. (Reported yield: 20.33 g, 81%).

Troubleshooting Solubility Issues

If you encounter issues dissolving **acetamidoxime** in methanol, consider the following steps:

- **Confirm Compound Identity:** Verify the identity of your solid using melting point analysis (expected range 134-138°C) [2] [1] [3].
- **Check Purity:** The purity of the commercial material is typically >97% [2]. If you have synthesized the compound yourself, re-purification using the column chromatography method described above may be necessary.
- **Gentle Warming:** As the melting point is relatively low, gently warming the methanol (e.g., to 40-50°C) in a sealed vessel while stirring can help accelerate dissolution. **Avoid high temperatures** to prevent decomposition.
- **Sonication:** Use an ultrasonic bath to help disperse and dissolve the crystals.

Safety and Handling Guidelines

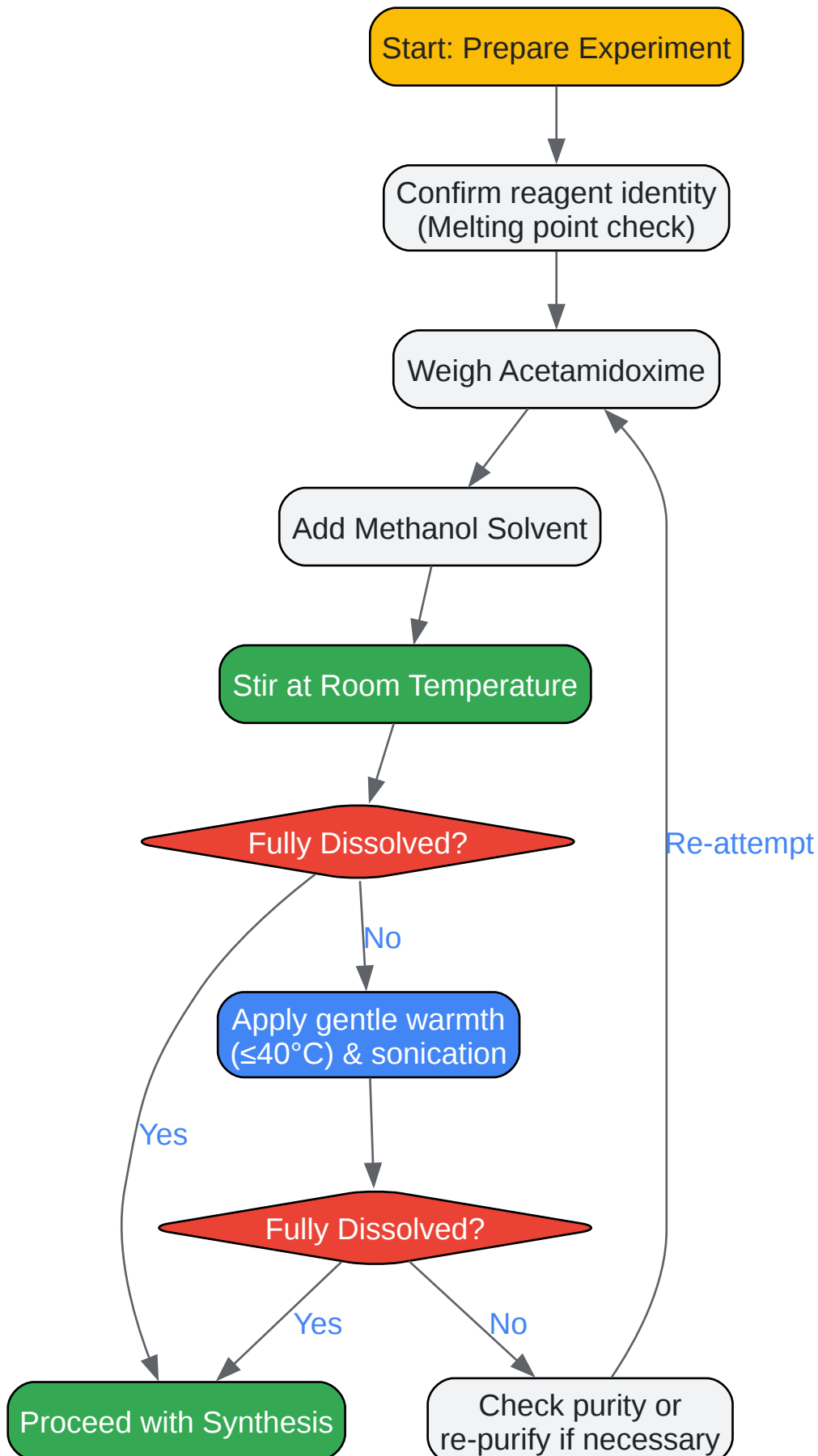
Acetamidoxime should be handled with appropriate precautions. Refer to the full Safety Data Sheet (SDS) from your supplier before use.

Hazard	Precautionary Measures
Harmful if swallowed, in contact with skin, or if inhaled. (H302, H312, H332)	- Avoid breathing dust. Use only outdoors or in a well-ventilated area. [2]
Causes skin and serious eye irritation. (H315, H319)	- Wear protective gloves, protective clothing, and eye protection. [2] [3]
May cause respiratory irritation.	- IF IN EYES: Rinse cautiously with water for several minutes. [2] [3]

Key Insights for Researchers

For scientists working in heterocyclic compound construction, **acetamidoxime** is a valuable reagent. One cited procedure uses it with Boc-L-cystine, 2-Hydroxypyridine N-oxide, and DCC (dicyclohexylcarbodiimide) in THF to synthesize a bis(**acetamidoxime**) ester, which is a key intermediate for further cyclization [2].

The experimental workflow for using **acetamidoxime** in synthesis and troubleshooting solubility issues can be visualized as follows:



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References

1. N-Hydroxyacetamide | 22059-22-9 [chemicalbook.com]
2. Acetamidoxime 22059-22-9 | TCI AMERICA [tcichemicals.com]
3. Acetamide oxime, 95+% 1 g | Buy Online [fishersci.com]

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